

4-Mercaptobutyric Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Mercaptobutyric acid

CAS No.: 13095-73-3

Cat. No.: B017808

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Mercaptobutyric acid** (4-MBA), a versatile bifunctional molecule with significant potential in various scientific and therapeutic domains. This document outlines its chemical structure, physicochemical properties, experimental protocols for its application, and insights into its potential biological signaling pathways.

Chemical Structure and Formula

4-Mercaptobutyric acid, also known by its IUPAC name 4-sulfanylbutanoic acid, is a carboxylic acid containing a thiol group at the C4 position.^[1] Its bifunctional nature, possessing both a carboxyl and a thiol group, makes it a valuable building block in organic synthesis and a versatile ligand for nanoparticle functionalization.^{[2][3]}

The key identifiers and structural representations of **4-Mercaptobutyric acid** are summarized below:

Identifier	Value
Molecular Formula	C4H8O2S[1][4][5][6][7][8]
Molecular Weight	120.17 g/mol [1][4][5][7][8]
IUPAC Name	4-sulfanylbutoic acid[1][4]
CAS Number	13095-73-3[1][4][5][6][7]
Canonical SMILES	C(CC(=O)O)CS[1][4][5]
InChI	InChI=1S/C4H8O2S/c5-4(6)2-1-3-7/h7H,1-3H2,(H,5,6)[1][4]
InChI Key	DTRIDVOOPAQEEL-UHFFFAOYSA-N[1]

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **4-Mercaptobutyric acid** is presented in the table below. This data is crucial for its handling, application in experimental settings, and assessment of its biological activity.

Property	Value
Appearance	Colorless to pale yellow liquid or oil[1]
pKa	4.65 ± 0.10 (Predicted)[6]
Density	1.163 - 1.2 g/cm ³ [9]
Boiling Point	128-129 °C @ 11 mmHg[10]
Flash Point	112.6 ± 22.6 °C[9]
Solubility	Soluble in water and chloroform.[1][10]
Toxicity (LD50)	135 mg/kg (intraperitoneal, mouse)[6]

Experimental Protocols

Synthesis of 4-Mercaptobutyric Acid

Several synthetic routes for **4-Mercaptobutyric acid** have been reported. A common and classical approach involves the nucleophilic substitution of a halogenated butyric acid derivative.

Protocol: Nucleophilic Substitution from 4-Bromobutyric Acid

- **Dissolution:** Dissolve 4-bromobutyric acid in a suitable solvent, such as ethanol or water.
- **Nucleophilic Addition:** Add a solution of a thiolating agent, such as sodium hydrosulfide (NaSH) or thiourea followed by hydrolysis, to the solution of 4-bromobutyric acid.
- **Reaction:** Heat the reaction mixture under reflux for several hours to facilitate the nucleophilic substitution of the bromide ion by the hydrosulfide ion.
- **Acidification:** After the reaction is complete, cool the mixture and acidify it with a mineral acid (e.g., HCl) to protonate the carboxylate and thiolate groups.
- **Extraction:** Extract the aqueous solution with an organic solvent (e.g., diethyl ether or ethyl acetate) to isolate the **4-Mercaptobutyric acid**.
- **Purification:** Dry the organic extracts over an anhydrous drying agent (e.g., Na₂SO₄), filter, and remove the solvent under reduced pressure. The crude product can be further purified by distillation or chromatography.

Functionalization of Gold Nanoparticles with 4-Mercaptobutyric Acid

The thiol group of **4-Mercaptobutyric acid** allows for its use as a capping agent in the synthesis of gold nanoparticles (AuNPs), imparting stability and providing a carboxyl functional group on the nanoparticle surface for further conjugation.

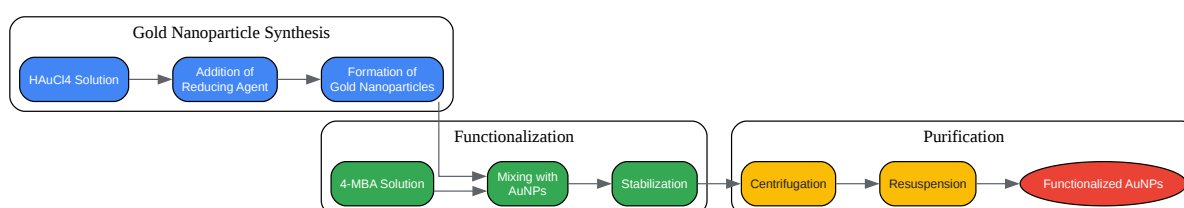
Protocol: AuNP Synthesis and Functionalization

- **Gold Precursor Solution:** Prepare an aqueous solution of a gold salt, typically chloroauric acid (HAuCl₄).

- **Reduction:** Heat the gold precursor solution to boiling and add a reducing agent, such as sodium citrate or sodium borohydride, to reduce the Au(III) ions to Au(0), leading to the formation of AuNPs. The solution will change color, often to a ruby red, indicating nanoparticle formation.
- **Capping Agent Addition:** To the freshly synthesized AuNP solution, add an ethanolic solution of **4-Mercaptobutyric acid**. The thiol group will readily bind to the surface of the gold nanoparticles.
- **Stabilization:** Allow the mixture to stir for several hours to ensure complete surface functionalization and stabilization of the nanoparticles.
- **Purification:** Purify the 4-MBA-functionalized AuNPs by centrifugation and resuspension in a suitable solvent to remove excess reactants.

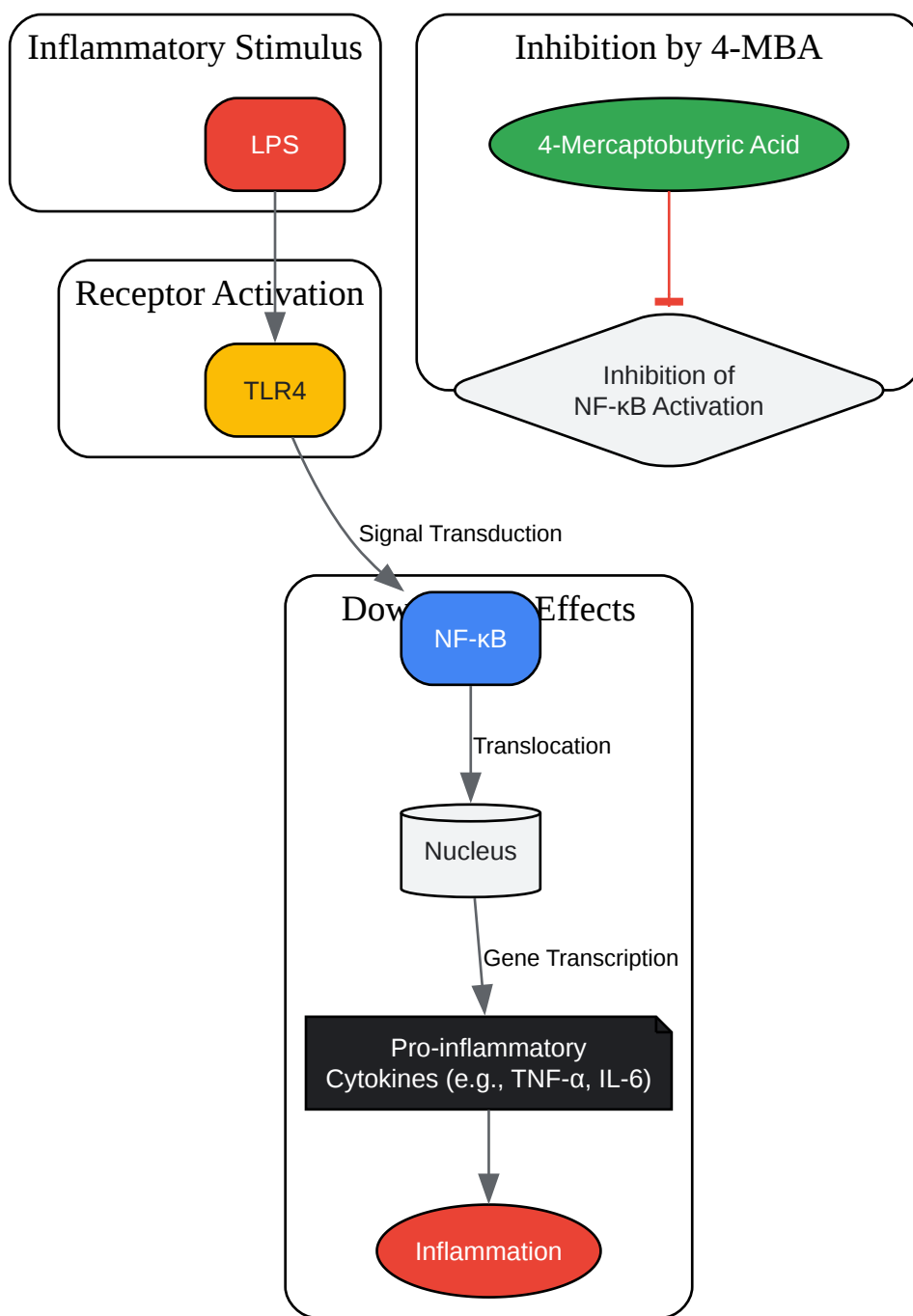
Logical and Signaling Pathway Diagrams

The following diagrams, created using the DOT language, illustrate a logical workflow for the synthesis of 4-MBA functionalized gold nanoparticles and a proposed anti-inflammatory signaling pathway for **4-Mercaptobutyric acid**.



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Caption: Experimental workflow for the synthesis and functionalization of gold nanoparticles with **4-Mercaptobutyric acid**.



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Caption: Proposed anti-inflammatory signaling pathway of **4-Mercaptobutyric acid** via inhibition of the NF-κB pathway.

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